

Technical Guide: Physicochemical Properties of 3-Chloro-2,5-dimethylpyrazine

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Compound of Interest

Compound Name: 3-Chloro-2,5-dimethylpyrazine

Cat. No.: B041552

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Audience: Researchers, scientists, and drug development professionals.

This document provides a concise overview of the core physicochemical properties of **3-Chloro-2,5-dimethylpyrazine**, a heterocyclic compound relevant in pharmaceutical and agricultural research, as well as the flavor and fragrance industry.^[1]

Data Presentation: Core Molecular Identifiers

The fundamental molecular characteristics of **3-Chloro-2,5-dimethylpyrazine** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and registration in chemical databases.

Property	Value	References
Molecular Formula	C ₆ H ₇ ClN ₂	^{[1][2][3][4]}
Molecular Weight	142.59 g/mol	^{[1][2][3]}
CAS Number	95-89-6	^[2]
Appearance	Colorless to light orange to yellow clear liquid	^[1]

Experimental Protocols

This document focuses on the intrinsic molecular properties (formula and weight) of **3-Chloro-2,5-dimethylpyrazine**, which are determined through standard analytical techniques such as mass spectrometry and elemental analysis. Detailed experimental protocols for these well-established methods are beyond the scope of this specific guide but can be found in standard analytical chemistry literature. The synthesis of this compound can be achieved from 2,5-dimethylpyrazine 1-oxide and phosphorus oxychloride.[5]

Mandatory Visualization: Molecular Composition

The following diagram illustrates the elemental composition of **3-Chloro-2,5-dimethylpyrazine**, derived from its molecular formula.

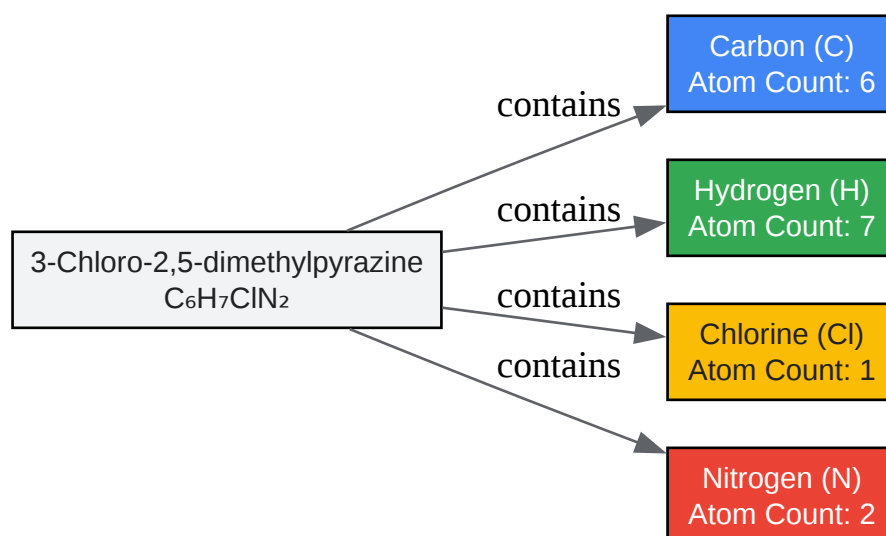


Diagram 1: Elemental Composition of 3-Chloro-2,5-dimethylpyrazine

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Diagram 1: Elemental composition of **3-Chloro-2,5-dimethylpyrazine**.

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